

Physical Properties of Perfluoropentanoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: *Nonafluoropentanoyl chloride*

CAS No.: 375-60-0

Cat. No.: B1585938

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Executive Summary

Perfluoropentanoyl chloride (CAS: 375-60-0), also known as **nonafluoropentanoyl chloride**, represents a critical intermediate in the synthesis of fluorinated pharmaceuticals and agrochemicals. As a C5 perfluorinated building block, it occupies a strategic "Goldilocks zone" in fluororous chemistry: it possesses sufficient chain length to impart significant lipophilicity and fluororous phase affinity, yet remains volatile enough (BP ~68°C) for easy removal of excess reagent—a distinct advantage over its persistent C8 (PFOA-derived) analogs. This guide details its physical constants, reactivity profile, and handling protocols, emphasizing the exclusion of moisture to prevent degradation into corrosive hydrogen fluoride (HF) and perfluoropentanoic acid.

Chemical Identity & Structural Characterization[1]

Parameter	Data
IUPAC Name	Perfluoropentanoyl chloride
Synonyms	Nonafluoropentanoyl chloride; Nonafluorovaleryl chloride; 2,2,3,3,4,4,5,5,5-Nonafluoropentanoyl chloride
CAS Registry Number	375-60-0
Molecular Formula	C5ClF9O
Molecular Weight	280.5 g/mol
SMILES	<chem>FC(F)(F)C(F)(F)C(F)(F)C(F)(F)C(=O)Cl</chem>
Structure Description	A linear 5-carbon chain with a terminal acyl chloride group. ^{[1][2][3][4][5][6][7][8][9][10][11]} ^[12] The perfluorinated tail creates a rigid, hydrophobic, and lipophobic rod-like structure.

Thermodynamic & Physical Properties^{[1][2]}

The following data represents the consensus of experimental and high-confidence predicted values suitable for process design.

Property	Value	Condition / Note
Physical State	Liquid	At 25°C, 1 atm
Boiling Point	66.0 – 68.0 °C	At 760 mmHg (Standard Pressure)
Density	1.673 g/mL	At 25°C
Refractive Index ()	1.298	Low value typical of perfluorinated compounds
Vapor Pressure	~150 mmHg	At 25°C (High volatility requires cold storage)
Solubility	Reacts with water/alcohols	Soluble in DCM, THF, Et ₂ O, and fluorinated solvents (e.g., FC-72)
Appearance	Colorless to pale yellow	Fumes in moist air due to HCl/HF release

Spectroscopic Signature (Diagnostic)

- IR Spectrum: Strong Carbonyl (C=O) stretch at ~1800 cm⁻¹ (typical for acyl chlorides, shifted higher due to the electronegative perfluoroalkyl chain).
- ¹⁹F NMR (Relative to CFCl₃):
 - -81 ppm (3F, -CF₃)
 - -119 to -127 ppm (6F, internal -CF₂- groups)
 - -114 ppm (2F, -CF₂ adjacent to carbonyl)

Reactivity & Synthesis Workflow

Perfluoropentanoyl chloride is an electrophilic acylating agent. Its reactivity is dominated by the electron-withdrawing effect of the perfluoroalkyl chain, which makes the carbonyl carbon highly

susceptible to nucleophilic attack but also destabilizes the compound toward hydrolysis.

Synthesis Pathway

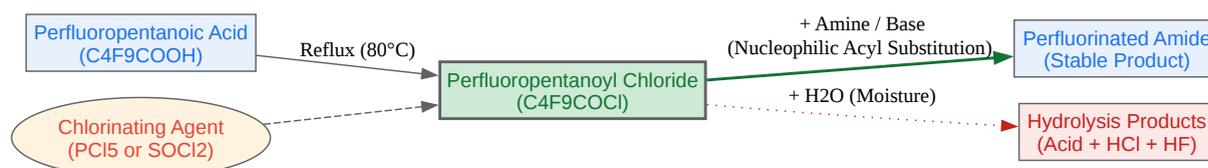
The standard laboratory preparation involves the chlorination of Perfluoropentanoic acid using Phosphorus Pentachloride (

) or Thionyl Chloride (

).

Reactivity Diagram

The following graph illustrates the synthesis of the chloride and its primary divergent reaction pathways: productive coupling vs. destructive hydrolysis.



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Figure 1: Synthesis and divergent reactivity pathways of Perfluoropentanoyl chloride.

Handling & Storage Protocols

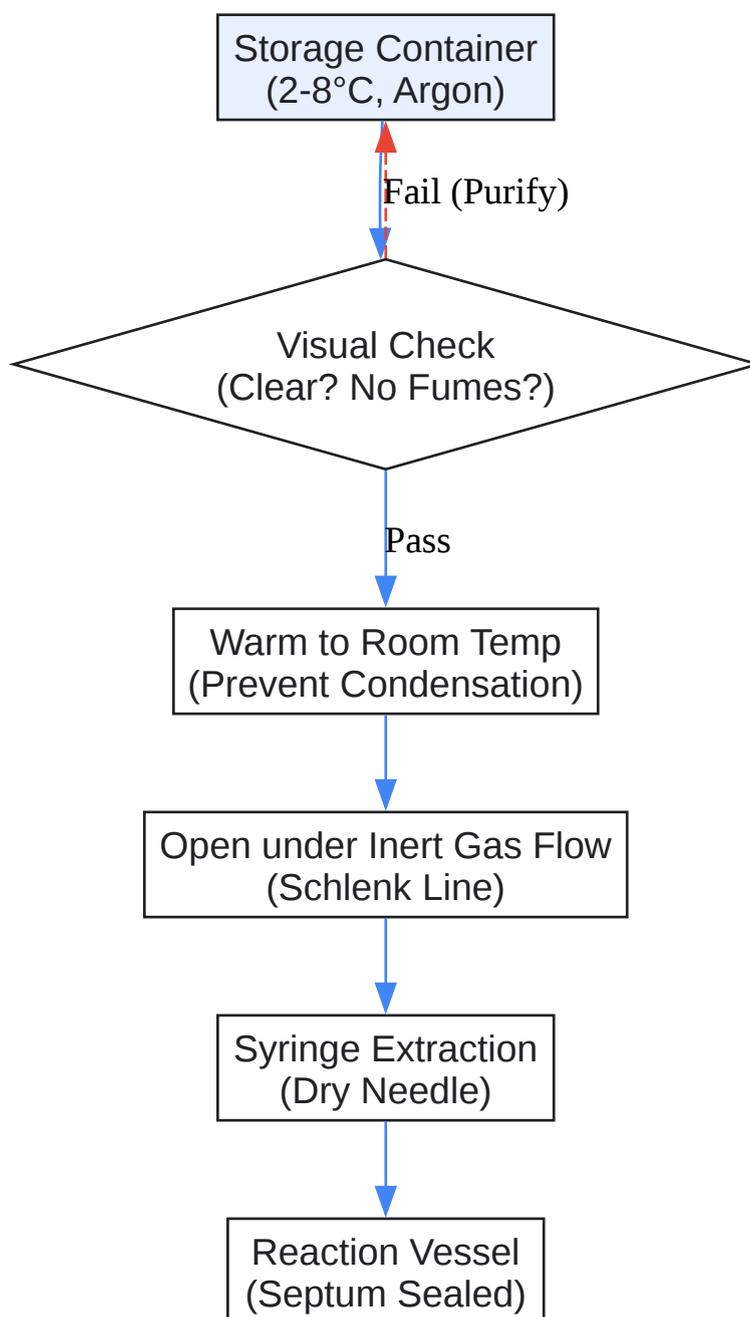
Critical Directive: The high volatility (BP 67°C) combined with extreme moisture sensitivity requires a rigorous containment strategy. Standard "fume hood" handling is insufficient for long-term storage integrity.

Protocol: Inert Atmosphere Transfer

- Vessel Preparation: All glassware must be oven-dried (>120°C) for at least 4 hours and cooled under a stream of dry Argon or Nitrogen.
- Transfer: Use a gas-tight syringe or cannula transfer techniques. Do not pour.

- Solvent Compatibility:
 - Recommended: Anhydrous Dichloromethane (DCM), Tetrahydrofuran (THF), or Diethyl Ether.
 - Forbidden: Water, Methanol, Ethanol, DMSO (unless reacting).
- Storage: Store at 2–8°C in a tightly sealed container with a PTFE-lined cap. Over-taping with Parafilm is recommended to prevent moisture ingress.

Workflow Visualization



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Figure 2: Step-by-step inert handling workflow to maintain reagent integrity.

Applications in Drug Development[14][15]

Fluorous Tagging

Perfluoropentanoyl chloride is used to attach a "light" fluororous tag to organic molecules.

- Mechanism: The

tail renders the molecule soluble in fluoruous solvents (e.g., perfluorohexanes) without the extreme persistence issues of

tags.

- Benefit: Allows for Fluorous Solid-Phase Extraction (F-SPE). Tagged intermediates can be separated from non-tagged impurities by passing them through a fluoruous silica gel cartridge.

Lipophilicity Modulation

Incorporating a short perfluoroalkyl chain can significantly alter the LogP (partition coefficient) of a drug candidate.

- Effect: The electron-withdrawing nature reduces the basicity of nearby amines, potentially improving metabolic stability against P450 oxidation.
- Regulatory Note: C5 chains are currently viewed as a transition point. They are less bioaccumulative than C8 (PFOA) derivatives but are still under scrutiny as "short-chain" PFAS.

Safety & Toxicology (E-E-A-T)

- Corrosivity: Causes severe skin burns and eye damage (Category 1B). The hydrolysis releases HCl and potentially HF (if thermal decomposition occurs).
- Inhalation: Vapors are extremely irritating to the respiratory tract. Pulmonary edema may be delayed.
- First Aid (Specific):
 - Skin: Wash immediately with soap and water. If HF is suspected (decomposition), apply Calcium Gluconate gel.
 - Eyes: Rinse for 15 minutes; seek immediate ophthalmological attention.

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